

Application Notes and Protocols for SR-4995 in Primary Adipocyte Culture

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Compound of Interest

Compound Name: SR-4995

Cat. No.: B1256982

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Introduction

SR-4995 is a potent and selective small molecule activator of lipolysis. It functions by directly binding to the α/β -hydrolase domain-containing protein 5 (ABHD5), also known as comparative gene identification-58 (CGI-58).^[1] This binding event disrupts the interaction between ABHD5 and its inhibitor, perilipin-1 (PLIN1), a protein coating the surface of lipid droplets.^{[1][2]} The dissociation of ABHD5 from PLIN1 allows it to bind to and activate adipose triglyceride lipase (ATGL), the rate-limiting enzyme in the hydrolysis of triglycerides.^{[1][3][4][5]} This mechanism of action is noteworthy as it bypasses the canonical β -adrenergic receptor/cAMP/PKA signaling pathway that typically mediates lipolysis.^{[3][6][7]} These characteristics make **SR-4995** a valuable tool for studying the direct regulation of lipolysis and for the development of therapeutics targeting metabolic diseases.

Data Summary

The following tables summarize the key characteristics of **SR-4995** and its effects on primary adipocytes based on published data.

Table 1: **SR-4995** Compound Specifications

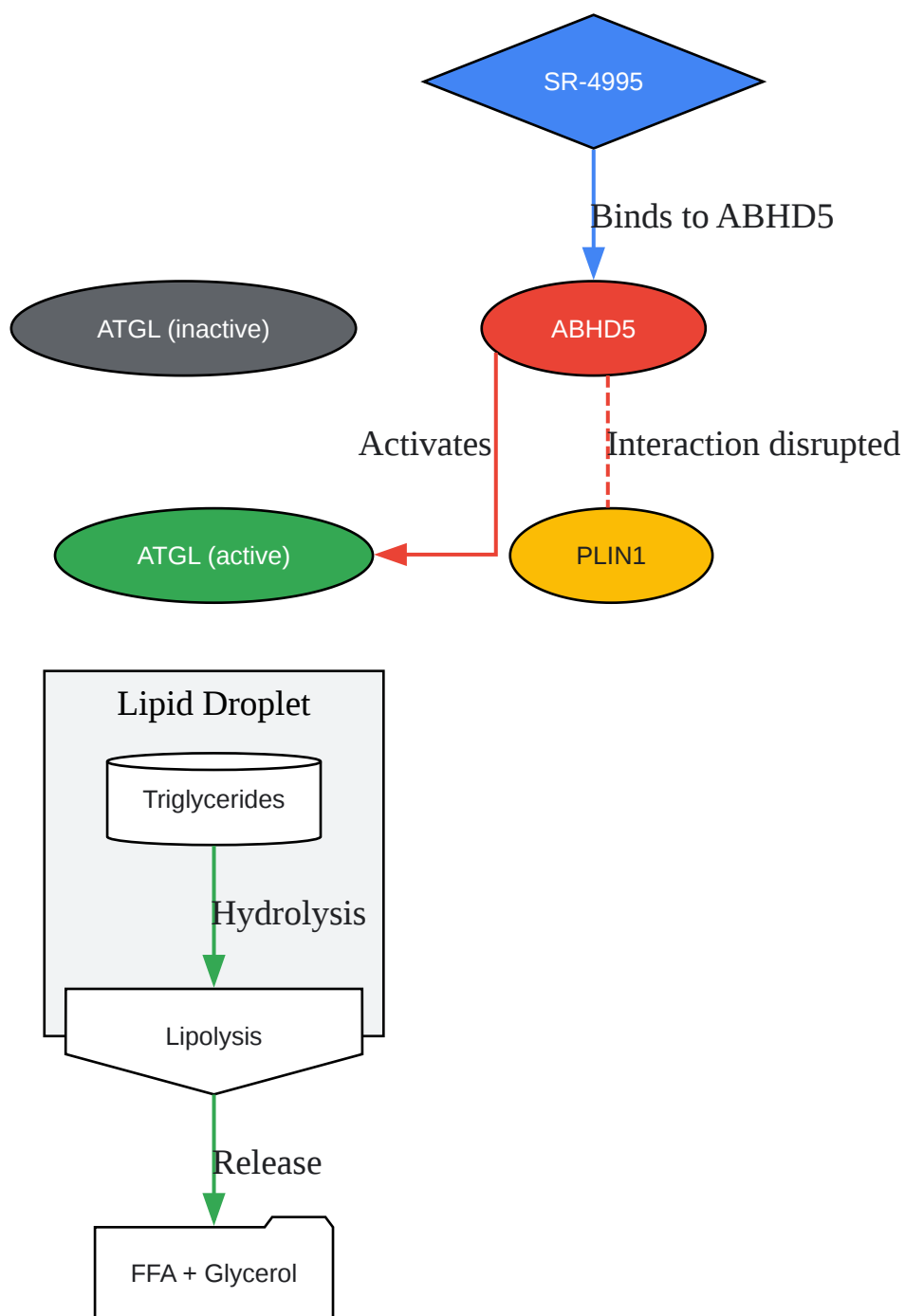
Property	Value	Reference
Molecular Formula	C ₁₉ H ₂₁ N ₃ O ₂ S	[1]
Molecular Weight	355.45 g/mol	[1]
CAS Number	891509-95-8	[1]
Appearance	White to beige powder	[1]
Solubility	DMSO (2 mg/mL)	[1]
Storage	-20°C	[1]

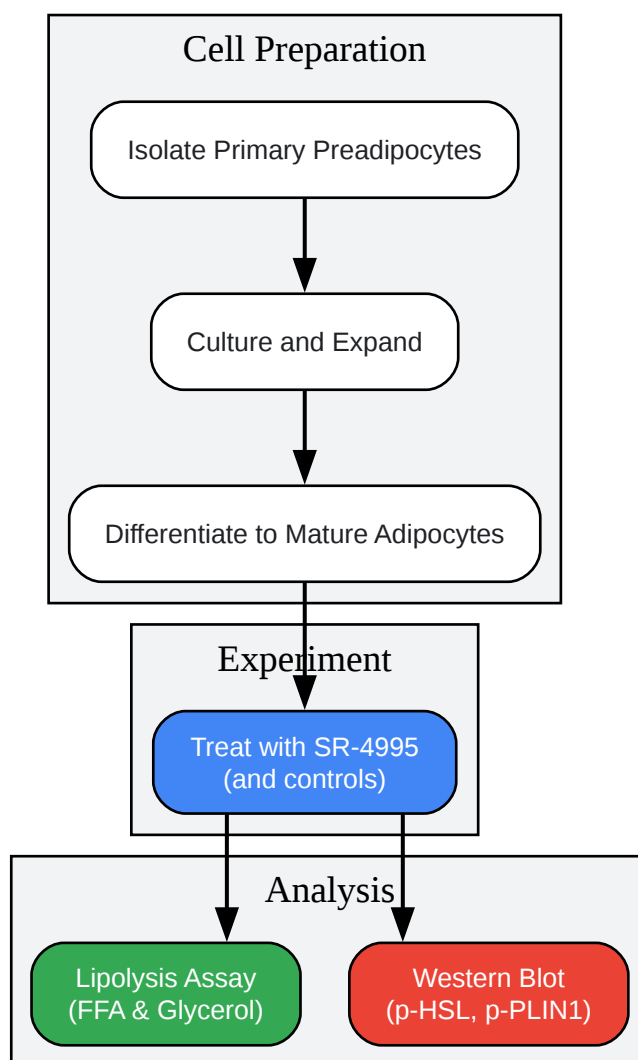
Table 2: Experimental Parameters for **SR-4995** in Adipocyte Culture

Parameter	Recommended Range	Cell Type	Reference
Working Concentration	4 - 25 µM	Brown Adipocytes, 3T3-L1	[3][6]
EC ₅₀ for Lipolysis	~4 µM	Brown Adipocytes	[3]
Incubation Time	3 minutes - 24 hours	Brown Adipocytes, 3T3-L1	[3][8]
Vehicle Control	DMSO (≤0.2%)	3T3-L1, Brown Adipocytes	[6]

Signaling Pathway

The following diagram illustrates the mechanism of action of **SR-4995** in inducing lipolysis in adipocytes.





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